

Application Notes and Protocols: Valencene in the Flavor and Fragrance Industry

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Compound of Interest

Compound Name: Valencene

Cat. No.: B1682129

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Introduction

Valencene is a naturally occurring bicyclic sesquiterpene, an organic compound derived from isoprene.[1][2][3] It is a key aroma component in many citrus fruits, most notably Valencia oranges, from which it derives its name.[2][4][5] With its characteristic sweet, citrusy, and woody aroma, **valencene** is a highly valued ingredient in the flavor and fragrance industries.[1][3][6] Beyond its sensory profile, it also serves as a chemical precursor for the synthesis of nootkatone, the primary aroma compound of grapefruit.[1][2][7] These application notes provide an overview of **valencene**'s properties, applications, and relevant experimental protocols for researchers and industry professionals.

Organoleptic and Physicochemical Properties

Valencene's unique sensory profile and physical characteristics are central to its application in various consumer products.

Organoleptic Profile

Valencene is prized for its fresh and pleasant aroma profile, which is complex and multifaceted.[1] While predominantly citrusy, it also possesses distinct woody and herbal undertones.[3][4][5]

Attribute	Descriptors
Aroma	Sweet, citrus, orange, grapefruit, fresh, woody, herbaceous[3][4][5][6]
Taste	Citrus, sweet, green, woody[4][8]

Physicochemical Data

A summary of **valencene**'s key physicochemical properties is presented below. These properties are critical for formulation, stability testing, and quality control.

Property	Value
CAS Number	4630-07-3[1][6]
Molecular Formula	C ₁₅ H ₂₄ [1][6][8]
Molecular Weight	204.35 g/mol [1][8]
Appearance	Colorless to pale yellow oily liquid[1][6][8]
Boiling Point	274 °C[8][9]
Flash Point	>93 °C[6][8]
Density	0.92 g/mL at 25 °C[8]
Solubility	Insoluble in water (0.05011 mg/L at 25°C); soluble in organic solvents[2][8]
FEMA Number	3443[10]
JECFA Number	1337[10]
Storage	Store in a cool, dry, ventilated area away from light and heat[1][7]

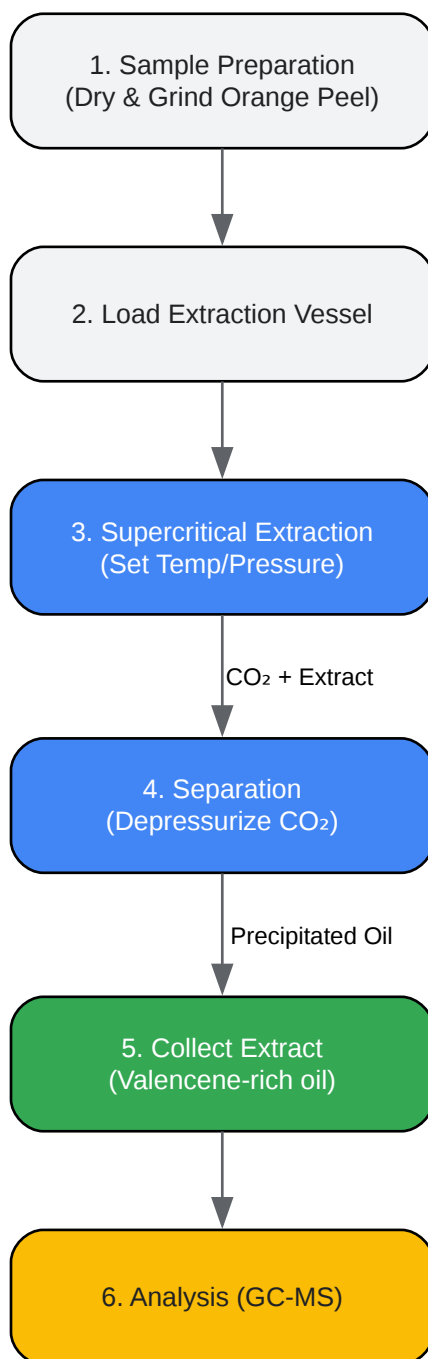
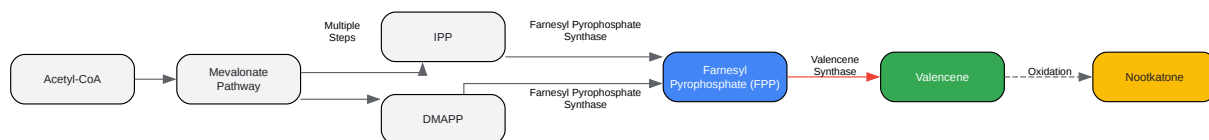
Industrial Applications

Valencene's versatile sensory profile makes it a staple ingredient across multiple sectors.

- **Flavor Industry:** It is widely used as a flavoring agent to enhance or impart fresh citrus notes in beverages, candies, and various food products.[1][11] Its presence is often correlated with high-quality orange flavor.[12]
- **Fragrance Industry:** In fragrances, **valencene** contributes a fresh, citrusy top note to perfumes, colognes, and personal care items like soaps and lotions.[1][5] It is also used in air fresheners and household cleaning products to provide a clean, pleasant scent.[5][6]
- **Aroma Chemical Synthesis:** **Valencene** is a crucial precursor in the biotransformation or chemical synthesis of (+)-nootkatone, a high-value aroma chemical responsible for the characteristic scent of grapefruit.[2][7]
- **Other Applications:** Research has shown that **valencene** possesses insect repellent properties, making it a potential natural alternative to traditional pesticides.[6][8]

Biosynthesis and Production

Valencene is naturally produced in plants through the mevalonate (MVA) pathway.[13] The process begins with acetyl-CoA and culminates in the formation of the C15 precursor, farnesyl pyrophosphate (FPP).[3] The key final step is the cyclization of FPP, catalyzed by the enzyme **valencene** synthase.[2][3][14]



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References

- 1. Valencene - Natural Micron Pharm Tech [nmpharmtech.com]
- 2. Valencene - Wikipedia [en.wikipedia.org]
- 3. Frontiers | Application of valencene and prospects for its production in engineered microorganisms [frontiersin.org]
- 4. Valencene Terpene: Smell, Taste, Effects, Strains, & More | Verilife [verilife.com]
- 5. Valencene Terpene in Cannabis: Flavor, Effects, and Where to Find It [silverstemcannabis.com]
- 6. consolidated-chemical.com [consolidated-chemical.com]
- 7. nbino.com [nbino.com]
- 8. What is Valencene? - Floraplex Terpenes [buyterpenesonline.com]
- 9. ScenTree - Valencene (CAS N° 4630-07-3) [scentree.co]
- 10. Valencene | C₁₅H₂₄ | CID 9855795 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. valencene [thegoodscentscompany.com]
- 12. researchgate.net [researchgate.net]
- 13. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 14. Application of valencene and prospects for its production in engineered microorganisms - PMC [pmc.ncbi.nlm.nih.gov]
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